

# Hybridaphniphylline A: A Technical Guide to its Physicochemical Properties

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## Compound of Interest

Compound Name: Hybridaphniphylline A

Cat. No.: B580107

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Hybridaphniphylline A** is a complex polycyclic alkaloid isolated from the plant species *Daphniphyllum longeracemosum*.<sup>[1]</sup> As a member of the *Daphniphyllum* alkaloids, it belongs to a class of natural products known for their intricate molecular architectures and potential biological activities. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Hybridaphniphylline A**, based on publicly available scientific literature. It is intended to serve as a valuable resource for researchers engaged in natural product chemistry, medicinal chemistry, and drug discovery.

## Physical Properties

Limited quantitative physical data for **Hybridaphniphylline A** has been reported in publicly accessible literature. The available information is summarized in the table below.

Property	Value	Source
Appearance	White amorphous powder	Inferred from general properties of alkaloids
Molecular Formula	C <sub>37</sub> H <sub>47</sub> NO <sub>11</sub>	[1]
Molecular Weight	681.77 g/mol	[1]
Melting Point	Not Reported	General solubility for this class of compounds
Specific Rotation	Not Reported	
Solubility	Soluble in chloroform, dichloromethane, ethyl acetate, DMSO, acetone	

## Chemical Properties

**Hybridaphniphylline A** possesses a complex decacyclic fused skeleton, representing a hybrid structure of a Daphniphyllum alkaloid and an iridoid.[1] Its chemical properties are dictated by the various functional groups present in its intricate structure.

Property	Description	Source
Chemical Class	Daphniphyllum Alkaloid-Iridoid Hybrid	[1]
Key Structural Features	Decacyclic fused skeleton, multiple stereocenters	[1]
Reactivity	Expected to exhibit reactivity associated with its ester, ether, and amine functionalities. The complex steric environment likely influences the accessibility of these groups.	Inferred from chemical structure
Stability	Information not available. Complex natural products may be sensitive to heat, light, and pH extremes.	
pKa	Not Reported	

## Spectroscopic Data

The structure of **Hybridaphniphylline A** was elucidated through extensive spectroscopic analysis.[1] While the complete raw data is not publicly available, the key techniques used are listed below. Detailed spectral data would be found in the supplementary information of the primary publication.

Technique	Description
$^1\text{H}$ and $^{13}\text{C}$ NMR	Used to determine the carbon-hydrogen framework and the connectivity of atoms.
2D NMR (COSY, HSQC, HMBC)	Employed to establish detailed correlations between protons and carbons, confirming the complex ring system and stereochemistry.
High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS)	Utilized to determine the elemental composition and exact mass, confirming the molecular formula.
Infrared (IR) Spectroscopy	Provided information on the presence of key functional groups such as carbonyls (esters, ketones) and hydroxyls.
Circular Dichroism (CD) Spectroscopy	The absolute configuration was likely determined using the CD exciton chirality method. <a href="#">[1]</a>

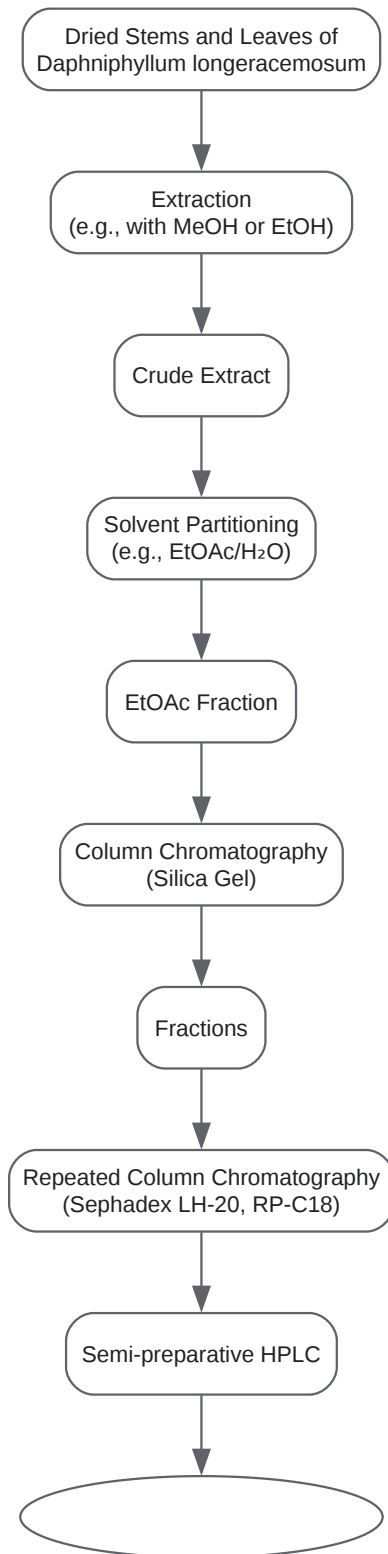
## Experimental Protocols

The following are generalized experimental protocols based on standard methodologies for the isolation and characterization of natural products. The specific details for **Hybridaphniphylline A** would be found in the primary scientific literature.

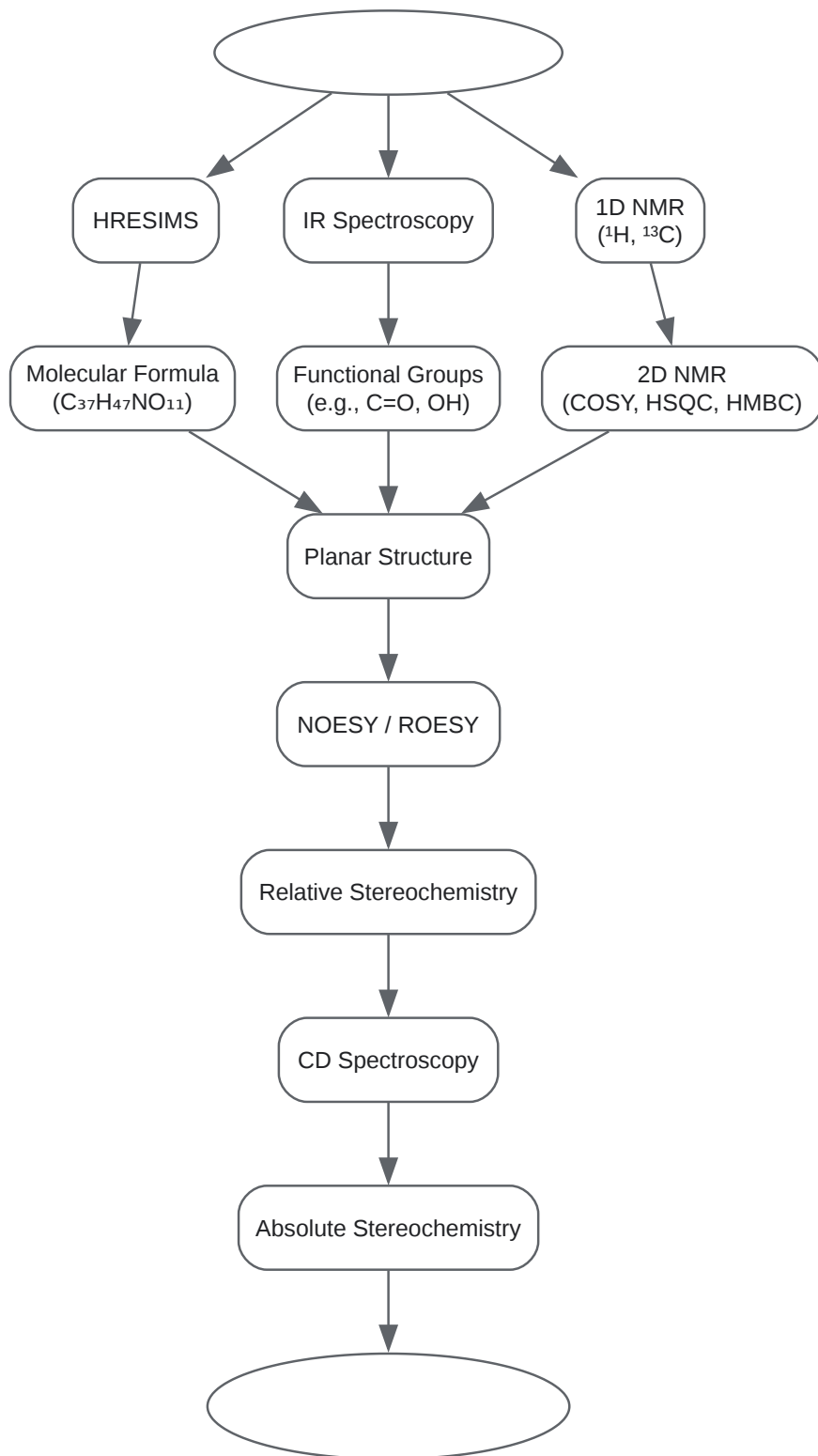
## Isolation of Hybridaphniphylline A

A general workflow for the isolation of **Hybridaphniphylline A** from *Daphniphyllum longeracemosum* is depicted below. This multi-step process involves extraction, fractionation, and repeated chromatographic separations to yield the pure compound.

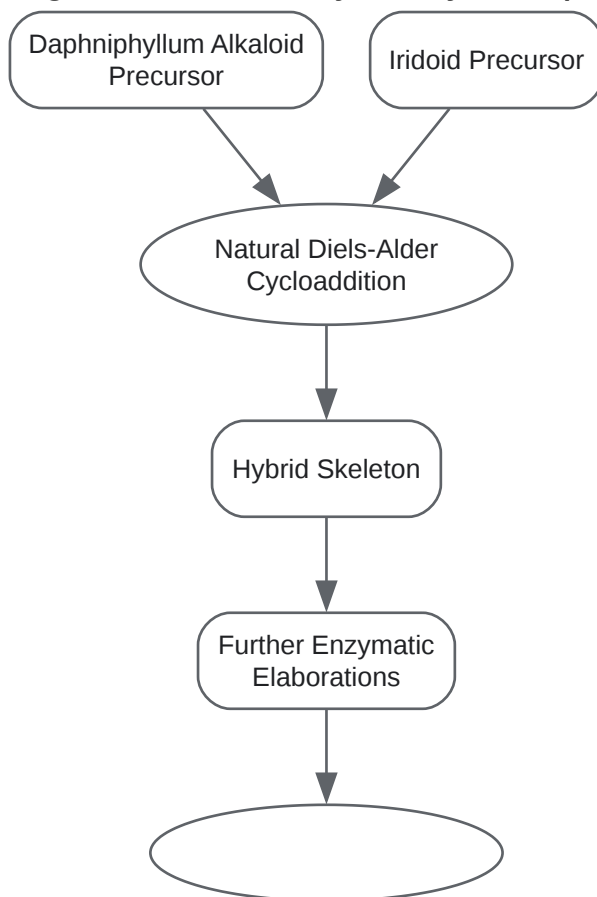
## Isolation Workflow for Hybridaphniphylline A



## Structure Elucidation Workflow



## Proposed Biogenetic Pathway of Hybridaphniphylline A



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## References

- 1. Hybridaphniphyllines A and B, Daphniphyllum alkaloid and iridoid hybrids suggestive of Diels-Alder cycloaddition in Daphniphyllum longeracemosum - PubMed [pubmed.ncbi.nlm.nih.gov]
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